

UK-357903 safety and handling guidelines for laboratory use

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Compound of Interest

Compound Name: UK 357903

Cat. No.: B1682059

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Application Notes and Protocols for UK-357903

For Researchers, Scientists, and Drug Development Professionals

Introduction

UK-357903 is a potent and selective inhibitor of phosphodiesterase type 5 (PDE5), an enzyme responsible for the degradation of cyclic guanosine monophosphate (cGMP). By inhibiting PDE5, UK-357903 elevates intracellular cGMP levels, leading to the activation of cGMP-dependent protein kinase (PKG) and subsequent downstream signaling events. This pathway plays a crucial role in various physiological processes, including the relaxation of smooth muscle cells, particularly in the vasculature. These application notes provide essential information on the safe handling, storage, and laboratory use of UK-357903, along with detailed protocols for relevant in vitro experiments.

Safety and Handling

Disclaimer: A specific Material Safety Data Sheet (MSDS) for UK-357903 is not publicly available. The following guidelines are based on the safety profile of Sildenafil Citrate, a structurally and functionally similar PDE5 inhibitor, and general best practices for handling potent small molecule compounds in a laboratory setting. Researchers must conduct their own risk assessments and adhere to all institutional and national safety regulations.

Hazard Identification

Based on the data for Sildenafil Citrate, UK-357903 should be handled as a compound that is potentially harmful if swallowed and may cause skin and serious eye irritation.[1][2][3][4]

Personal Protective Equipment (PPE)

Standard laboratory PPE is required when handling UK-357903. This includes, but is not limited to:

- Eye Protection: Safety glasses with side shields or goggles.[2][4]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A laboratory coat.

Handling and Storage

- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or aerosols.[2] Avoid contact with skin and eyes.[2]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place.[1] For long-term storage, consult the manufacturer's recommendations, which may include refrigeration.[4]

First Aid Measures

- If Swallowed: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[1][2]
- If on Skin: Remove contaminated clothing and wash the affected area with soap and plenty of water.[2][4]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[1][2][4]
- If Inhaled: Move the person to fresh air and keep them in a position comfortable for breathing. Seek medical attention if you feel unwell.[1]

Accidental Release Measures

In case of a spill, wear appropriate PPE, avoid generating dust, and collect the spilled material using a method that does not disperse it into the air. Place the collected material in a sealed container for disposal.

Disposal

Dispose of waste material in accordance with local, regional, and national regulations.

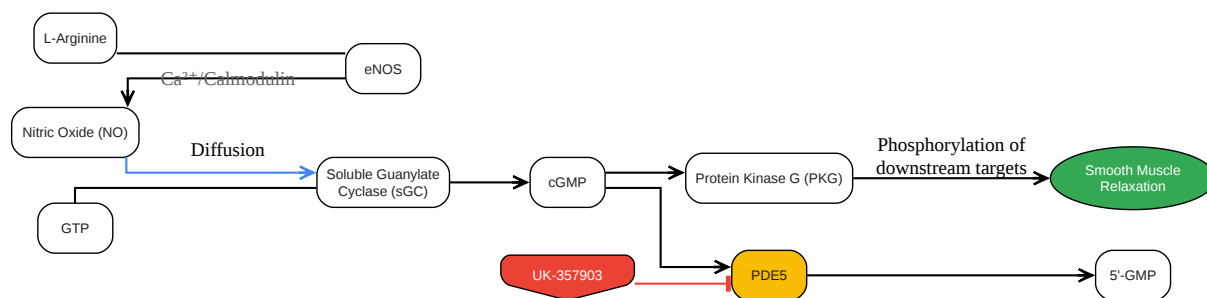
Quantitative Data

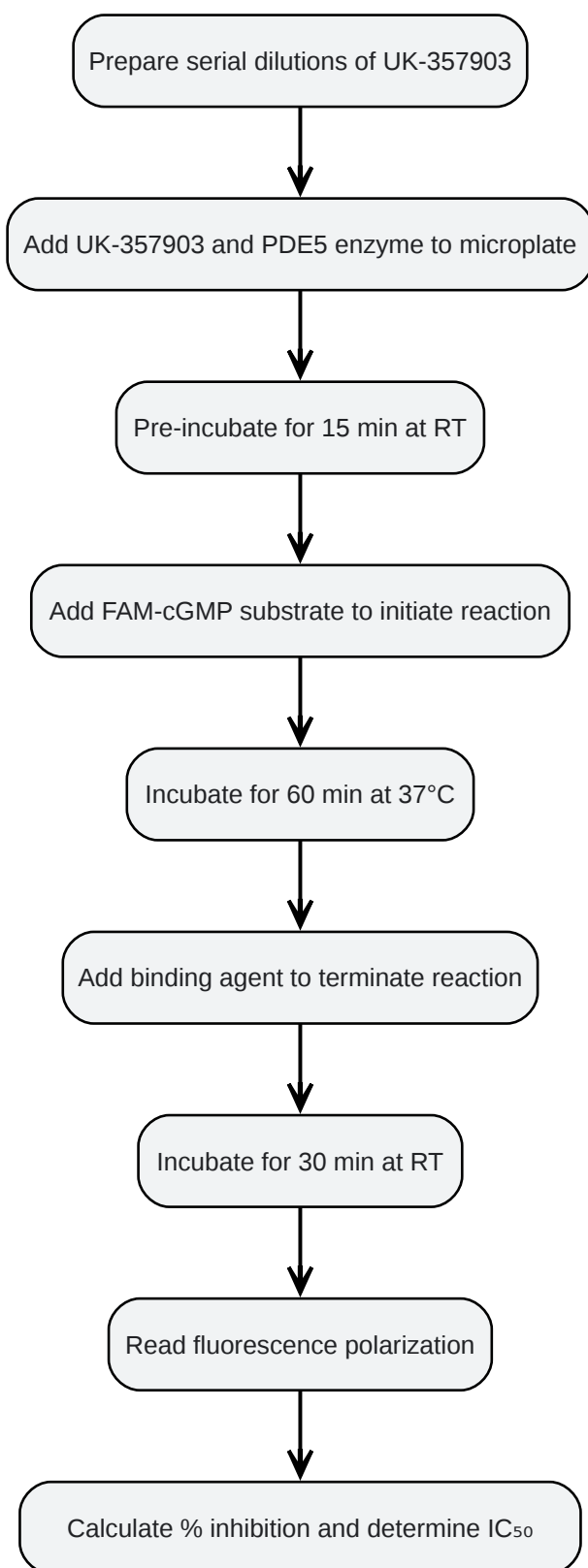
The following table summarizes the key quantitative data for UK-357903.

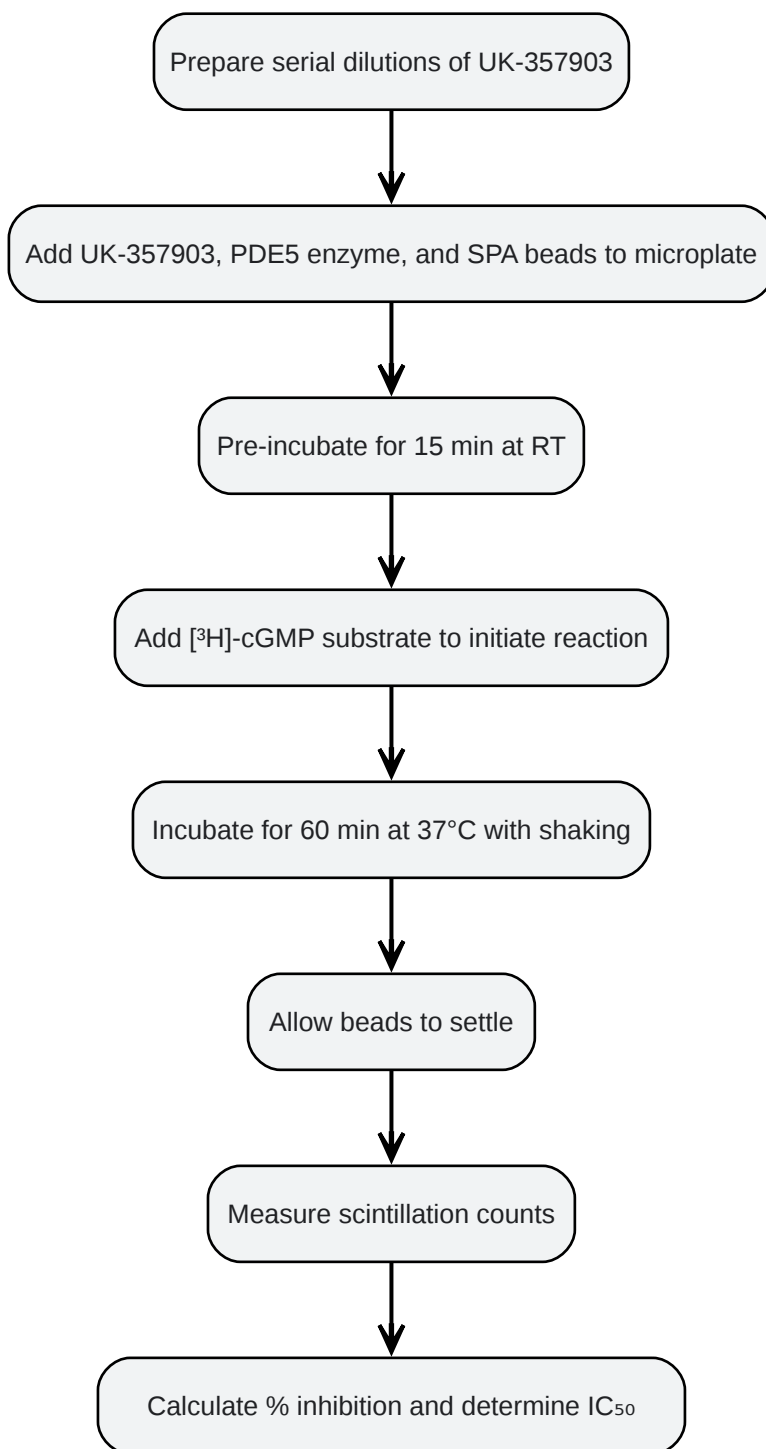
Parameter	Value	Reference
CAS Number	247580-98-9	N/A
Molecular Formula	C ₂₇ H ₃₄ N ₈ O ₅ S	N/A
Molecular Weight	582.68 g/mol	N/A
IC ₅₀ for PDE5	1.7 nM	N/A
IC ₅₀ for PDE6	714 nM	N/A

Signaling Pathway

UK-357903 exerts its effects by modulating the nitric oxide (NO)-cGMP signaling pathway.







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